

# Application Notes and Protocols for Lanabecestat Stock Solution Preparation

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## Compound of Interest

Compound Name: *Lanabecestat*

Cat. No.: *B602830*

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Lanabecestat** (also known as AZD3293 or LY3314814), a potent and orally active BACE1 inhibitor.

## Physicochemical Data

A summary of the key physicochemical properties of **Lanabecestat** is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	LY3314814, AZD3293	[1][2]
Molecular Formula	C <sub>26</sub> H <sub>28</sub> N <sub>4</sub> O	[1][3]
Molecular Weight	412.53 g/mol	[1][2][3]
CAS Number	1383982-64-6	[1][3]
Appearance	White to off-white solid	[4]
Solubility in DMSO	≥ 80 mg/mL (≥ 193.93 mM)	[1][3]
In Vivo Formulation	3.3 mg/mL in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	[1]

## Experimental Protocols

### Preparing a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **Lanabecestat** stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

- **Lanabecestat** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Protocol:

- **Equilibrate:** Allow the vial of **Lanabecestat** powder to come to room temperature for at least 1 hour before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Lanabecestat** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.125 mg of **Lanabecestat** (Molecular Weight = 412.53 g/mol ).
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the weighed **Lanabecestat**. For a 10 mM solution, if you weighed 4.125 mg, add 1 mL of DMSO. It is recommended to use newly opened DMSO as it is hygroscopic, and absorbed moisture can reduce solubility.[3][4]
- **Mixing:** Vortex the solution until the **Lanabecestat** is completely dissolved. Sonication is recommended to aid dissolution if necessary.[1]
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can lead to product inactivation, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[4]
- **Storage:** Store the aliquoted stock solutions at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[1][4]

Calculation for Stock Solution Preparation:

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} [4]$$

For example, to prepare 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 412.53 \text{ g/mol} \times 1000 \text{ mg/g} = 4.125 \text{ mg}$

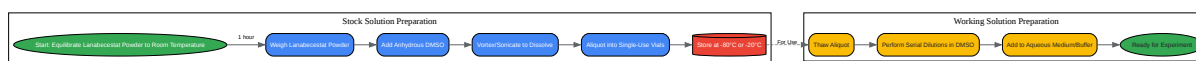
## Preparation of Working Solutions

For cell-based assays, it is crucial to make serial dilutions of the DMSO stock solution in DMSO first before adding the final diluted sample to the aqueous buffer or cell culture medium. This helps to prevent the precipitation of the compound. The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity.[5]

For in vivo experiments, a recommended formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[1] It is advised to prepare this working solution fresh on the day of use.[4]

## Signaling Pathways and Experimental Workflows

Below is a diagram illustrating the workflow for preparing a **Lanabecestat** stock solution.



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Caption: Workflow for **Lanabecestat** stock solution preparation.

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